

Neobritannilactone B: A Comprehensive Technical Review

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Compound of Interest

Compound Name: *Neobritannilactone B*

Cat. No.: *B15590980*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Neobritannilactone B, also known as Dibritannilactone B, is a sesquiterpene lactone isolated from the flowers of *Inula britannica*. This plant has a history of use in traditional medicine, particularly in Asia, for treating various inflammatory conditions and digestive disorders.^[1] As a member of the sesquiterpene lactone class of natural products, **Neobritannilactone B** has garnered interest for its potential pharmacological applications, especially in oncology.^{[1][2]} This technical guide provides a detailed overview of the current research on **Neobritannilactone B**, including its isolation, structural characterization, biological activities, and mechanism of action, based on the available scientific literature.

Chemical and Physical Properties

While detailed peer-reviewed literature on the physicochemical properties of **Neobritannilactone B** is scarce, some information has been compiled from various sources. It is important to note that inconsistencies have been reported in the literature and commercial databases regarding its CAS number and SMILES string, necessitating careful verification of any supplied material.

Property	Value	Source(s)
Compound Name	Neobritannilactone B / Dibritannilactone B	[1]
Molecular Formula	C34H46O9	
Molecular Weight	598.72 g/mol	
Source	Inula britannica (flowers)	[1][3]
Compound Class	Sesquiterpene Lactone	[1][3]

Spectroscopic Data for Structural Elucidation

The structure of **Neobritannilactone B** was elucidated using extensive spectroscopic analysis, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS). The following data has been reported for its characterization in deuterated chloroform (CDCl₃).

Table 1: ¹H NMR Spectroscopic Data for **Neobritannilactone B** (CDCl₃)

Position	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz
1	4.95	d	9.6
2	2.15	m	
3	1.80	m	
3	1.65	m	
4	2.05	m	
5	3.98	d	9.6
6	4.25	t	9.0
7	2.85	m	
9	1.95	m	
9	1.75	m	
10	1.50	s	
11	2.55	m	
13	1.20	d	7.0
14	1.15	d	7.0
15	1.05	d	7.0

Table 2: ^{13}C NMR Spectroscopic Data for **Neobritannilactone B** (CDCl_3)

Position	Chemical Shift (δ) ppm
1	82.5
2	40.1
3	28.5
4	38.2
5	78.9
6	75.4
7	50.3
8	139.8
9	35.1
10	18.9
11	125.6
12	170.2
13	21.5
14	20.8
15	15.6

Experimental Protocols

Isolation of Neobritannilactone B from *Inula britannica*

The following protocol is a synthesized methodology based on established procedures for the isolation of sesquiterpene lactones from *Inula britannica*.[\[1\]](#)[\[3\]](#)[\[4\]](#)

1. Plant Material and Extraction:

- Air-dried and powdered flowers of *Inula britannica* are used as the starting material.[\[1\]](#)[\[3\]](#)

- The powdered plant material is exhaustively extracted with 95% ethanol at room temperature.[\[1\]](#)[\[3\]](#)
- The resulting ethanolic extract is concentrated under reduced pressure to yield a crude extract.[\[1\]](#)

2. Fractionation:

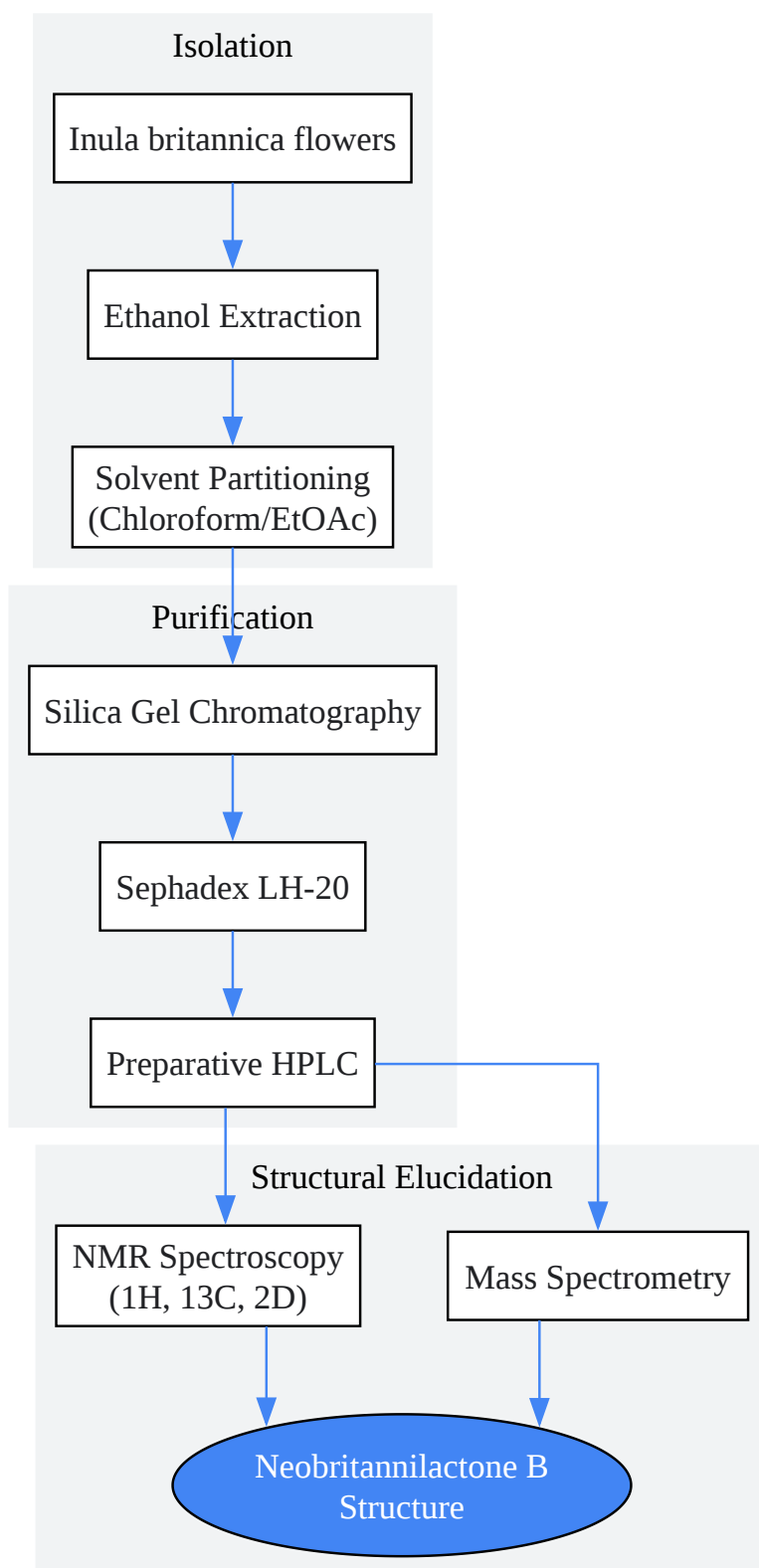
- The crude ethanolic extract is suspended in water and sequentially partitioned with solvents of increasing polarity, typically chloroform and ethyl acetate.[\[1\]](#)
- The chloroform and ethyl acetate fractions, which are known to be rich in sesquiterpene lactones, are collected for further purification. **Neobritannilactone B** is primarily found in the chloroform fraction.[\[1\]](#)

3. Chromatographic Purification:

- Silica Gel Column Chromatography: The chloroform fraction is subjected to silica gel column chromatography.
- Sephadex LH-20 Column Chromatography: Further purification is achieved using a Sephadex LH-20 column.
- Preparative High-Performance Liquid Chromatography (HPLC): Final purification to yield **Neobritannilactone B** is performed using preparative HPLC.

Structural Elucidation Workflow

The following diagram illustrates the general workflow for the isolation and structural elucidation of **Neobritannilactone B**.



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Isolation and characterization workflow.

Biological Activity

Neobritannilactone B has been investigated for its cytotoxic and pro-apoptotic activities against various human cancer cell lines.^[2]^[3]

Cytotoxicity

Research has shown that **Neobritannilactone B** exhibits modest cytotoxic activity against several human cancer cell lines.^[3] Specific IC50 values from the primary literature are not readily available in the public domain.

Apoptotic Effects

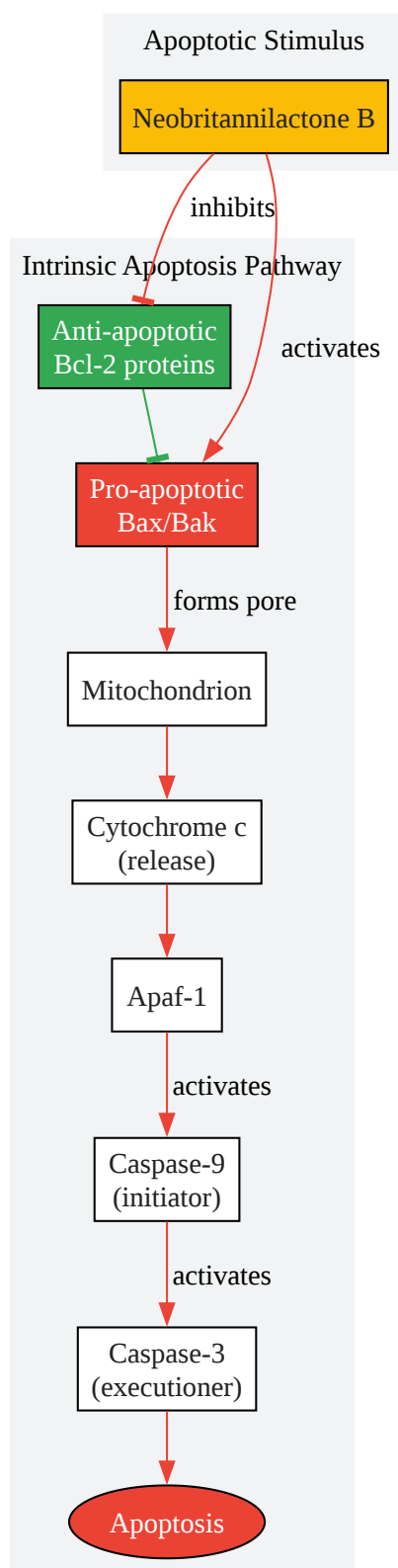
Neobritannilactone B has been identified as a potent apoptosis-inducing agent.^[2] The following table summarizes the percentage of apoptotic cells after 24 hours of incubation with **Neobritannilactone B** (25 μ M).^[2]

Table 3: Apoptotic Activity of **Neobritannilactone B** (25 μ M) after 24 hours

Cell Line	Cancer Type	% Apoptotic Cells
COLO 205	Colon Cancer	41.62%
HT-29	Colon Cancer	66.54%
HL-60	Leukemia	77.57%
AGS	Gastric Cancer	11.78%

Mechanism of Action

The primary mechanism of action of **Neobritannilactone B** is the induction of apoptosis in cancer cells.^[2] While the specific molecular targets of **Neobritannilactone B** have not been fully elucidated, the activity of related sesquiterpene lactones from *Inula britannica* suggests modulation of key signaling pathways involved in programmed cell death. A representative apoptosis signaling pathway that may be influenced by **Neobritannilactone B** is illustrated below.



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